

# Preparing Artificial Cerebrospinal Fluid (ACSF) from Stock Solutions: An Application Note and Protocol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ACSF

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## Introduction

Artificial cerebrospinal fluid (**ACSF**) is a buffered salt solution formulated to mimic the ionic composition and physiological parameters of cerebrospinal fluid in the brain.<sup>[1]</sup> It is indispensable for in vitro electrophysiology studies, such as patch-clamp recordings and brain slice preparations, as it provides a stable and physiologically relevant environment for maintaining neuronal viability and function.<sup>[2][3][4]</sup> Preparing **ACSF** from concentrated stock solutions is a common laboratory practice that enhances efficiency and ensures consistency across experiments. This application note provides a detailed protocol for preparing **ACSF** from stock solutions, along with quantitative data and a workflow diagram.

## Data Presentation: ACSF Recipes and Stock Solutions

The composition of **ACSF** can vary depending on the specific application, such as for slicing, incubation (holding), or recording. Below are tables summarizing common **ACSF** recipes and the preparation of a 10x stock solution for standard recording **ACSF**.

**Table 1: Composition of Common ACSF Formulations (Final Concentrations in mM)**

Component	Recording ACSF[2] [5]	Holding ACSF[6]	Slicing ACSF (High Sucrose)[7]
NaCl	125	115	-
KCl	2.5	2.5	-
NaH <sub>2</sub> PO <sub>4</sub>	1.2	1.23	-
NaHCO <sub>3</sub>	26	26	26
D-Glucose	12.5	10	10
CaCl <sub>2</sub>	2	-	0.5
MgSO <sub>4</sub>	2	-	10
Sucrose	-	-	210
pH	~7.3 - 7.4	~7.3	~7.3 - 7.4
Osmolarity (mOsm)	~310 - 320	Not Specified	~320 - 330

**Table 2: Preparation of 10x Recording ACSF Stock Solution (for 1 L)**

This stock solution excludes components that may precipitate at high concentrations (CaCl<sub>2</sub>) or are added fresh (NaHCO<sub>3</sub> and D-Glucose).

Component	Molar Concentration (10x)	Grams per Liter (g/L)
NaCl	1250 mM	73.05
KCl	25 mM	1.86
NaH <sub>2</sub> PO <sub>4</sub>	12 mM	1.44
MgSO <sub>4</sub>	20 mM	4.93

Note: It is recommended to prepare separate stock solutions for  $\text{CaCl}_2$  (e.g., 1 M) due to its potential for precipitation with other components at high concentrations.

## Experimental Protocol: Preparing 1 L of Recording ACSF from Stock Solutions

This protocol details the preparation of 1 L of standard recording **ACSF** using a 10x stock solution and other individual stock solutions. The formula  $C_1V_1 = C_2V_2$  is used for calculating the required volumes from stock solutions, where  $C_1$  is the stock concentration,  $V_1$  is the volume of the stock,  $C_2$  is the final concentration, and  $V_2$  is the final volume.[\[8\]](#)[\[9\]](#)[\[10\]](#)

### Materials:

- 10x Recording **ACSF** Stock Solution ( $\text{NaCl}$ ,  $\text{KCl}$ ,  $\text{NaH}_2\text{PO}_4$ ,  $\text{MgSO}_4$ )
- 1 M  $\text{CaCl}_2$  stock solution
- 1 M D-Glucose stock solution
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ) powder
- High-purity, deionized water ( $\text{ddH}_2\text{O}$ )
- Carbogen gas (95%  $\text{O}_2$  / 5%  $\text{CO}_2$ )
- pH meter
- Osmometer
- Sterile filtration unit (0.22  $\mu\text{m}$  filter)[\[1\]](#)
- Graduated cylinders and beakers
- Stir plate and stir bar

### Procedure:

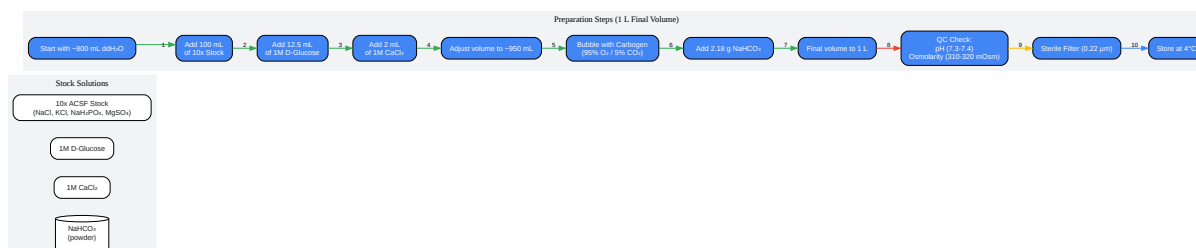
- Initial Dilution: In a 1 L beaker, add approximately 800 mL of  $\text{ddH}_2\text{O}$ .

- Add 10x Stock: While stirring, add 100 mL of the 10x Recording **ACSF** Stock Solution.
- Add D-Glucose: Add the calculated volume from your D-glucose stock to achieve the final concentration. For a 1 M stock to make a 12.5 mM final concentration in 1 L, you would add 12.5 mL.
- Add CaCl<sub>2</sub>: Add the calculated volume from your CaCl<sub>2</sub> stock. To achieve a 2 mM final concentration from a 1 M stock in 1 L, add 2 mL.
- Adjust Volume: Bring the volume up to approximately 950 mL with ddH<sub>2</sub>O.
- Carbogenation and pH Buffering:
  - Begin bubbling the solution vigorously with carbogen gas for at least 10-15 minutes.[\[2\]](#)[\[6\]](#)  
This is crucial for oxygenation and for the bicarbonate buffering system to work correctly.
  - While continuing to bubble, add 2.18 g of NaHCO<sub>3</sub> powder to achieve a final concentration of 26 mM.
- Final Volume Adjustment: Once the NaHCO<sub>3</sub> is fully dissolved, bring the final volume to exactly 1 L with ddH<sub>2</sub>O.
- pH and Osmolarity Check:
  - Continue carbogenation and measure the pH. It should stabilize between 7.3 and 7.4.[\[4\]](#)[\[7\]](#)  
Adjust with small amounts of 1 M HCl or NaOH if necessary, although this is not typically required if the stock solutions were prepared correctly.
  - Measure the osmolarity. It should be within the desired range (e.g., 310-320 mOsm).[\[7\]](#)
- Sterile Filtration: Filter the final **ACSF** solution through a 0.22 µm sterile filter into a sterile storage bottle.[\[1\]](#)
- Storage: Store the prepared **ACSF** at 2-8°C, preferably at 4°C.[\[1\]](#)[\[11\]](#) For best results, use the **ACSF** on the day of preparation.[\[12\]](#) If not used immediately, it can typically be stored for up to a week, though some protocols suggest up to 4 weeks.[\[13\]](#) Discard the solution if it

becomes cloudy or shows any signs of precipitation.[11][13] The 10x stock solution can be stored at 4°C for up to 2 months.[6]

## Visualization of Experimental Workflow

The following diagram illustrates the step-by-step process for preparing **ACSF** from stock solutions.



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Caption: Workflow for preparing 1 L of recording **ACSF** from stock solutions.

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